A Comparative Guide to the Mass Spectrometry Fragmentation of 7-Bromobenzothiazine

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Compound of Interest

Compound Name:	*7-bromo-3,4-dihydro-2H-benzo[b][1,4]thiazine*
CAS No.:	*193414-60-7*
Cat. No.:	*B2738278*

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In the landscape of heterocyclic chemistry, benzothiazines and their derivatives are of significant interest due to their wide range of biological activities, including antipsychotic, anti-inflammatory, and antimicrobial properties.[1] The structural elucidation of these compounds is a critical step in drug discovery and development, with mass spectrometry serving as an indispensable analytical tool. This guide provides an in-depth analysis of the predicted electron ionization (EI) mass spectrometry fragmentation pattern of 7-bromobenzothiazine, offering a comparative perspective with related structures to aid in its identification and characterization.

The Influence of Molecular Structure on Fragmentation

The fragmentation pattern of a molecule in a mass spectrometer is a unique fingerprint that provides valuable information about its structure.[2] In electron ionization (EI) mass spectrometry, a high-energy electron beam (typically 70 eV) bombards the analyte molecule, causing the ejection of an electron to form a molecular ion (M+•).[2][3][4] This molecular ion is

often energetically unstable and undergoes a series of fragmentation reactions, breaking down into smaller, charged fragments.[2][5] The resulting mass spectrum is a plot of the relative abundance of these ions as a function of their mass-to-charge ratio (m/z).

For 7-bromobenzothiazine, the fragmentation is influenced by several key structural features: the benzothiazine core, the bromine substituent, and the position of the bromine atom on the benzene ring.

Predicted Fragmentation Pattern of 7-Bromobenzothiazine

While a publicly available experimental mass spectrum for 7-bromobenzothiazine is not readily available, its fragmentation pattern can be predicted with a high degree of confidence based on established principles of mass spectrometry and the known fragmentation of related compounds.

A key characteristic to anticipate in the mass spectrum of 7-bromobenzothiazine is the isotopic signature of bromine. Bromine has two stable isotopes, 79Br and 81Br, which are in approximately a 1:1 ratio of natural abundance.[2][6] This results in a distinctive "M/M+2" isotope pattern for the molecular ion and any fragment ions containing the bromine atom, where two peaks of nearly equal intensity are observed two mass units apart.[2][6]

The predicted major fragment ions for 7-bromobenzothiazine are summarized in the table below, in comparison to the known fragmentation of benzothiazole, a related core structure.

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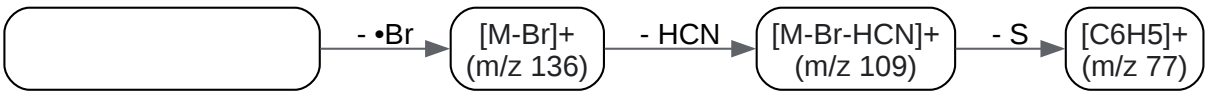
m/z (Predicted for 7-Bromobenzothiazine)	Ion Structure/Formula	Relative Abundance (Predicted)	Fragmentation Pathway	m/z (Observed for Benzothiazole)	Ion Structure/Formula (Benzothiazole)
215/217	[C7H6BrNS]+•	Moderate	Molecular Ion (M+•)	135	[C7H5NS]+•
136	[C7H6NS]+	High	Loss of a bromine radical (•Br)	108	[C6H4S]+•
109	[C6H5S]+	Moderate	Loss of HCN from [M-Br]+	91	[C6H5]+
77	[C6H5]+	Moderate	Loss of S from [C6H5S]+	69	[C3H3S]+

The fragmentation of 7-bromobenzothiazine is expected to initiate with the formation of the molecular ion at m/z 215 and 217. A primary and highly favorable fragmentation pathway is the cleavage of the C-Br bond, which is the weakest bond in the aromatic system, leading to the loss of a bromine radical and the formation of a highly abundant ion at m/z 136. Subsequent fragmentation of the benzothiazine ring system is then expected, with potential losses of small neutral molecules like hydrogen cyanide (HCN).

Visualizing the Fragmentation Pathway

The predicted fragmentation pathway of 7-bromobenzothiazine can be visualized as a series of sequential bond cleavages and rearrangements.



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Caption: Predicted EI fragmentation pathway of 7-bromobenzothiazine.

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Experimental Protocol for Mass Spectrometry Analysis

For researchers seeking to acquire mass spectrometry data for 7-bromobenzothiazine or related analogs, a standard Gas Chromatography-Mass Spectrometry (GC-MS) method with electron ionization is recommended.[2][7]

Sample Preparation:

- Dissolve the 7-bromobenzothiazine standard in a volatile organic solvent such as dichloromethane or methanol to a final concentration of 10-100 µg/mL.
- Ensure the sample is free of non-volatile impurities that could contaminate the GC inlet and column.

GC-MS Conditions:

- Injection: 1 µL, splitless injection.
- Injector Temperature: 250 °C.
- GC Column: A non-polar or medium-polarity column, such as a 30 m x 0.25 mm ID, 0.25 µm film thickness 5% phenyl-methylpolysiloxane column, is suitable.
- Carrier Gas: Helium at a constant flow rate of 1.0-1.5 mL/min.
- Oven Program:
  - Initial temperature: 60 °C, hold for 2 minutes.
  - Ramp to 280 °C at a rate of 10 °C/min.
  - Hold at 280 °C for 5-10 minutes.
- MS Transfer Line Temperature: 280 °C.

MS Conditions (EI):

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- Ion Source: Electron Ionization (EI).
- Source Temperature: 230 °C.
- Electron Energy: 70 eV.
- Mass Range: Scan from m/z 40 to 400.
- Data Acquisition: Full scan mode.

This protocol provides a robust starting point for the analysis of 7-bromobenzothiazine. Optimization of the GC temperature program may be necessary to achieve optimal chromatographic separation from any impurities or related compounds.

Workflow for Structural Elucidation

The process of identifying and characterizing 7-bromobenzothiazine using mass spectrometry follows a logical workflow.

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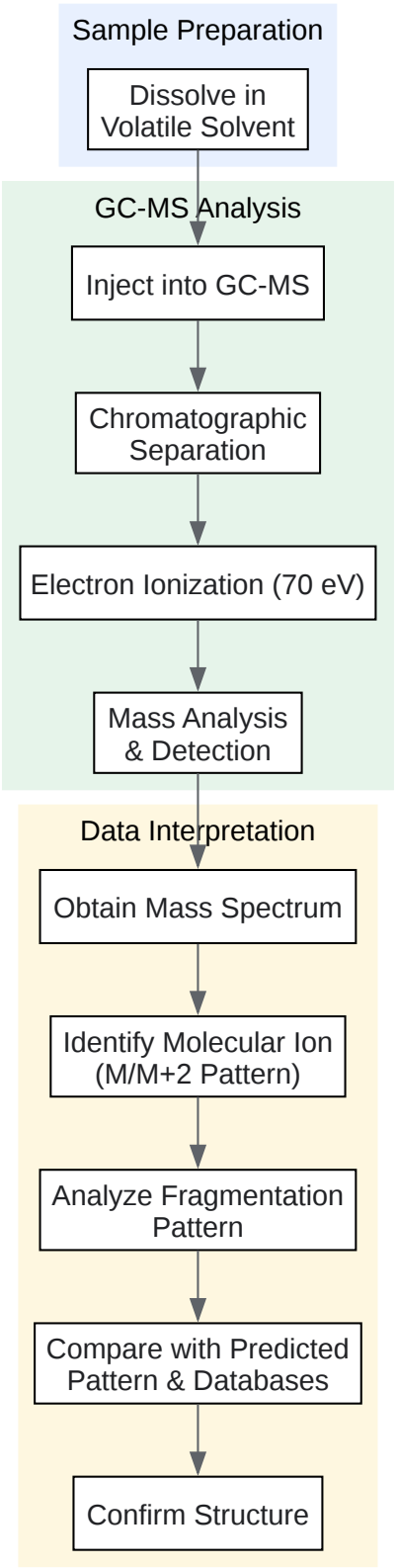

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Caption: Experimental workflow for the mass spectrometric analysis of 7-bromobenzothiazine.

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Concluding Remarks

The predictable and informative nature of mass spectrometry fragmentation makes it a powerful tool for the structural analysis of novel and known benzothiazine derivatives. By understanding the fundamental principles of fragmentation and leveraging comparative data from related structures, researchers can confidently identify and characterize compounds like 7-bromobenzothiazine. The characteristic bromine isotope pattern serves as a key diagnostic feature, while the fragmentation of the heterocyclic core provides further structural insights. The experimental protocols and workflows outlined in this guide offer a practical framework for obtaining high-quality mass spectral data, facilitating the advancement of research and development in medicinal chemistry and related fields.

References

- PubMed. (2019, October 11).
- BenchChem.
- BenchChem.
- PMC - NIH. (2016).
- ResearchGate. Electron ionization (EI) mass spectrum of halogenated analogues of methyl triclosan in SPMD extracts.
- CHAPTER 2 Fragmentation and Interpret
- ResearchGate.
- ACS Publications. (2001, September 19). 1,2-Benzothiazine 1,1-Dioxide P2−P3 Peptide Mimetic Aldehyde Calpain I Inhibitors.
- PMC. Anti-Inflammatory Properties of Novel 1,2-Benzothiazine Derivatives and Their Interaction with Phospholipid Model Membranes.
- Electron Ionization in GC-MS: The Gold Standard for Vol
- Chromatography Online. (2022, April 15).
- Fragmentation P
- CH3Br mass spectrum of bromomethane fragmentation pattern of m/z m/e ions for analysis and identification of methyl bromide image diagram doc brown's advanced organic chemistry revision notes.
- BenchChem. Mass Spectrometry Fragmentation Analysis: 4'-Bromo-2,2-dimethylbutyrophenone vs.
- Mass Spectrometry of Heterocyclic Compounds: Benzo[b]pyrazolo[3,4-b]-1,6-naphthyridines. (2016, August 10).
- Wikipedia.

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Sources

- 1. Synthesis and Antimicrobial Activity of 1,2-Benzothiazine Derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- 2. benchchem.com [benchchem.com]
- 3. Electron Ionization in GC-MS: The Gold Standard for Volatile Compound Analysis - MetwareBio [metwarebio.com]
- 4. chromatographyonline.com [chromatographyonline.com]
- 5. Fragmentation (mass spectrometry) - Wikipedia [en.wikipedia.org]
- 6. CH3Br mass spectrum of bromomethane fragmentation pattern of m/z m/e ions for analysis and identification of methyl bromide image diagram doc brown's advanced organic chemistry revision notes [docbrown.info]
- 7. pdf.benchchem.com [pdf.benchchem.com]
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